

4-Oxododecanedioic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Oxododecanedioic acid

Cat. No.: B157072

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **4-oxododecanedioic acid**, a dicarboxylic acid containing a ketone functional group. This guide details its chemical properties, potential biological significance, and relevant experimental methodologies.

Core Chemical and Physical Properties

4-Oxododecanedioic acid is an organic compound with the chemical formula $C_{12}H_{20}O_5$.^[1] It is classified as an oxo carboxylic acid, specifically a keto-dicarboxylic acid.^[2] Its structure consists of a twelve-carbon backbone with carboxylic acid groups at positions 1 and 12, and a ketone group at the 4th carbon position.^[3] This combination of functional groups confers unique reactivity to the molecule.^[3]

Property	Value	Source
Molecular Formula	C12H20O5	
Molecular Weight	244.28 g/mol	
CAS Number	30828-09-2	
Appearance	Colorless crystal or white powder	
Melting Point	106-109 °C	
Boiling Point (Predicted)	472.4±25.0 °C	
Density (Predicted)	1.146±0.06 g/cm3	
pKa (Predicted)	4.77±0.17	

Synthesis and Industrial Applications

The synthesis of **4-oxododecanedioic acid** can be achieved through various established organic chemistry pathways. One common method involves the oxidation of 1,12-dihydroxydodecanoic acid or 12-hydroxydecanoic acid using a sodium hydroxide solution. Another potential route starts from methyl 9-oxodecanoic acid, likely involving chain extension and subsequent hydrolysis.

Due to its bifunctional nature, **4-oxododecanedioic acid** serves as a versatile building block in organic synthesis. It has applications in the production of polymers such as polyesters and polyamides, and as a precursor for pharmaceuticals and food additives. Its unique structure can impart specific physical properties like rigidity or flexibility to specialty polymers. It is also used in the synthesis of dyes, pigments, lubricants, preservatives, and plastic additives.

Biological Significance and Potential Therapeutic Relevance

While research specifically on **4-oxododecanedioic acid** is limited, the broader class of dicarboxylic acids is known to be involved in various metabolic pathways. Studies on its structural analog, dodecanedioic acid, have shown that long-chain dicarboxylic acids can

influence fatty acid metabolism by increasing beta-oxidation, which may lead to reduced body fat and improved glucose tolerance. The presence of a ketone group in **4-oxododecanedioic acid** suggests a potential role in modulating fatty acid and ketone body metabolism.

Interestingly, **4-oxododecanedioic acid** has been identified as a key metabolite in plant defense mechanisms against herbivorous insects and in mediating the beneficial effects of symbiotic fungi. In the context of cellular signaling, while a direct role has not been established, other oxo carboxylic acids are known to be involved in redox-driven signaling. For instance, perturbations in the cellular concentrations of carboxylic acids like citrate can significantly impact gene expression related to photosynthesis, stress responses, and metabolism.

Experimental Protocols

Due to the limited specific literature on **4-oxododecanedioic acid**, the following experimental protocols are based on established methods for the analysis of dicarboxylic and oxo carboxylic acids.

Quantification by High-Performance Liquid Chromatography (HPLC)

A sensitive and selective HPLC method can be employed to quantify organic dicarboxylic acids.

- Column: Reverse-phase Newcrom BH column (4.6 x 150 mm, 3 μ m, 100 Å).
- Mobile Phase: Water and perchloric acid as a buffer modifier.
- Detection: UV detection at 200 nm.
- Sample Preparation: Solid-phase extraction using anion-exchange cartridges can be used to isolate the organic acids from complex matrices.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of dicarboxylic acids in biological samples.

- **Derivatization:** Esterification of the carboxylic acid groups is necessary to increase volatility. This can be achieved by heating with butanol and a strong acid catalyst like sulfuric acid.
- **GC Column:** A suitable capillary column for separating fatty acid methyl esters.
- **Mass Spectrometry:** Electron ionization (EI) can be used for fragmentation and identification. Selected ion monitoring (SIM) can be employed for accurate quantification.

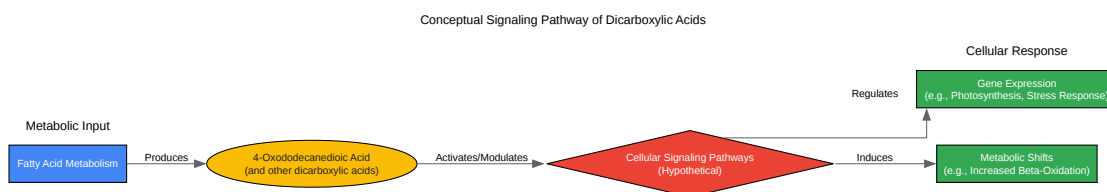
Analysis by Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high selectivity and sensitivity for the analysis of dicarboxylic acids, allowing for differentiation between isomers.

- **Sample Preparation:** Extraction with an organic solvent like methyl-tert-butyl ether, followed by derivatization to form butyl esters.
- **Liquid Chromatography:** Minimal chromatographic separation may be required, allowing for rapid analysis.
- **Tandem Mass Spectrometry:** Multiple reaction monitoring (MRM) can be used for highly specific and sensitive quantification.

Signaling Pathway and Workflow Visualizations

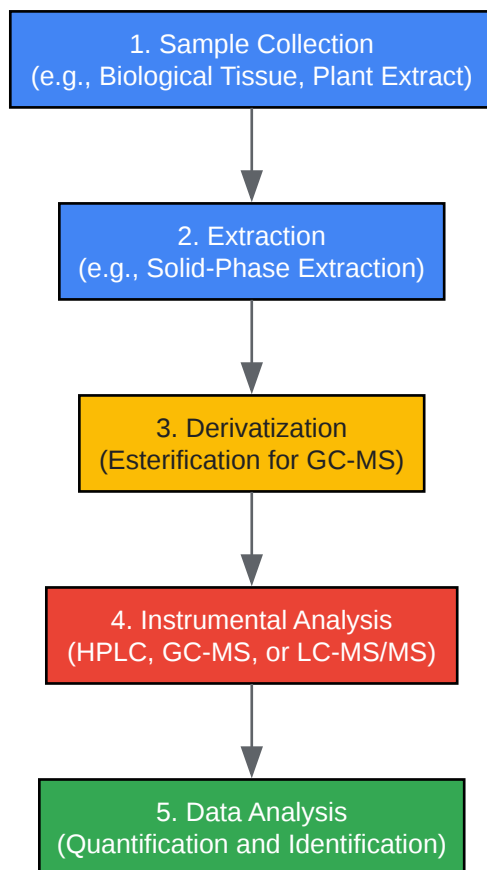
The following diagrams illustrate conceptual signaling pathways and experimental workflows relevant to the study of **4-oxododecanedioic acid**.



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Caption: Conceptual signaling pathway for dicarboxylic acids.

General Experimental Workflow for Dicarboxylic Acid Analysis



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Caption: General experimental workflow for dicarboxylic acid analysis.

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References

- 1. Dodecanedioic acid, 4-oxo- [chembk.com]

- 2. 4-Oxododecanedioic acid | C₁₂H₂₀O₅ | CID 13213508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Oxododecanedioic acid | 30828-09-2 | Benchchem [benchchem.com]
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